

Application Notes and Protocols for Biotin-PEG(4)-SS-Alkyne in Proteomics

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Compound of Interest

Compound Name: *Biotin-PEG(4)-SS-Alkyne*

Cat. No.: *B12396440*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Biotin-PEG(4)-SS-Alkyne is a versatile chemoproteomic reagent designed for the enrichment and identification of specific protein subpopulations from complex biological samples. This molecule incorporates three key functional elements: a biotin handle for high-affinity capture by streptavidin, a disulfide (SS) bond that allows for mild, reductive cleavage and elution, and a terminal alkyne group for covalent ligation to azide-modified biomolecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a form of "click chemistry."

The polyethylene glycol (PEG) spacer enhances the solubility of the reagent and reduces steric hindrance, facilitating efficient capture of biotinylated proteins. The cleavable disulfide linker is a significant advantage over standard biotin-alkyne probes, as it allows for the release of captured proteins under gentle conditions, reducing the co-elution of non-specifically bound proteins and streptavidin-derived peptides that can interfere with downstream mass spectrometry analysis.

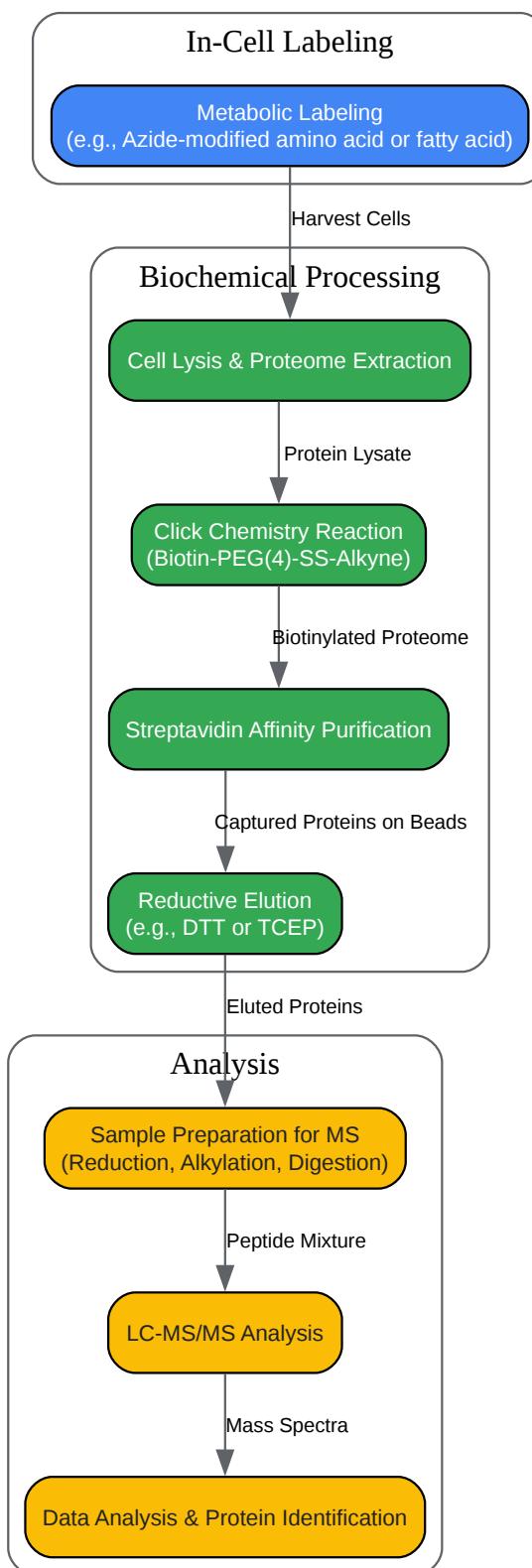
These features make **Biotin-PEG(4)-SS-Alkyne** an ideal tool for a range of proteomics applications, including Activity-Based Protein Profiling (ABPP), analysis of post-translational modifications (PTMs) like S-palmitoylation, and the identification of newly synthesized proteins through Bio-Orthogonal Non-Canonical Amino Acid Tagging (BONCAT).

Key Applications

- Profiling Protein S-palmitoylation: In conjunction with metabolic labeling using an alkyne-functionalized palmitic acid analog, this reagent enables the specific enrichment and identification of S-palmitoylated proteins, a crucial reversible lipid modification involved in regulating protein trafficking, stability, and signaling. A prominent signaling pathway where S-palmitoylation plays a key role is the mTOR pathway, which is a central regulator of cell growth, proliferation, and metabolism.
- Identification of Newly Synthesized Proteins (BONCAT): Cells can be cultured with azide-modified amino acids, such as L-azidohomoalanine (AHA) as a surrogate for methionine. These azide-containing amino acids are incorporated into newly synthesized proteins, which can then be tagged with **Biotin-PEG(4)-SS-Alkyne** for enrichment and subsequent identification by mass spectrometry.
- Activity-Based Protein Profiling (ABPP): ABPP utilizes chemical probes that covalently bind to the active sites of specific enzyme families. When these probes are functionalized with an azide group, **Biotin-PEG(4)-SS-Alkyne** can be used to capture and identify the active enzymes in a proteome.

Experimental Workflow Overview

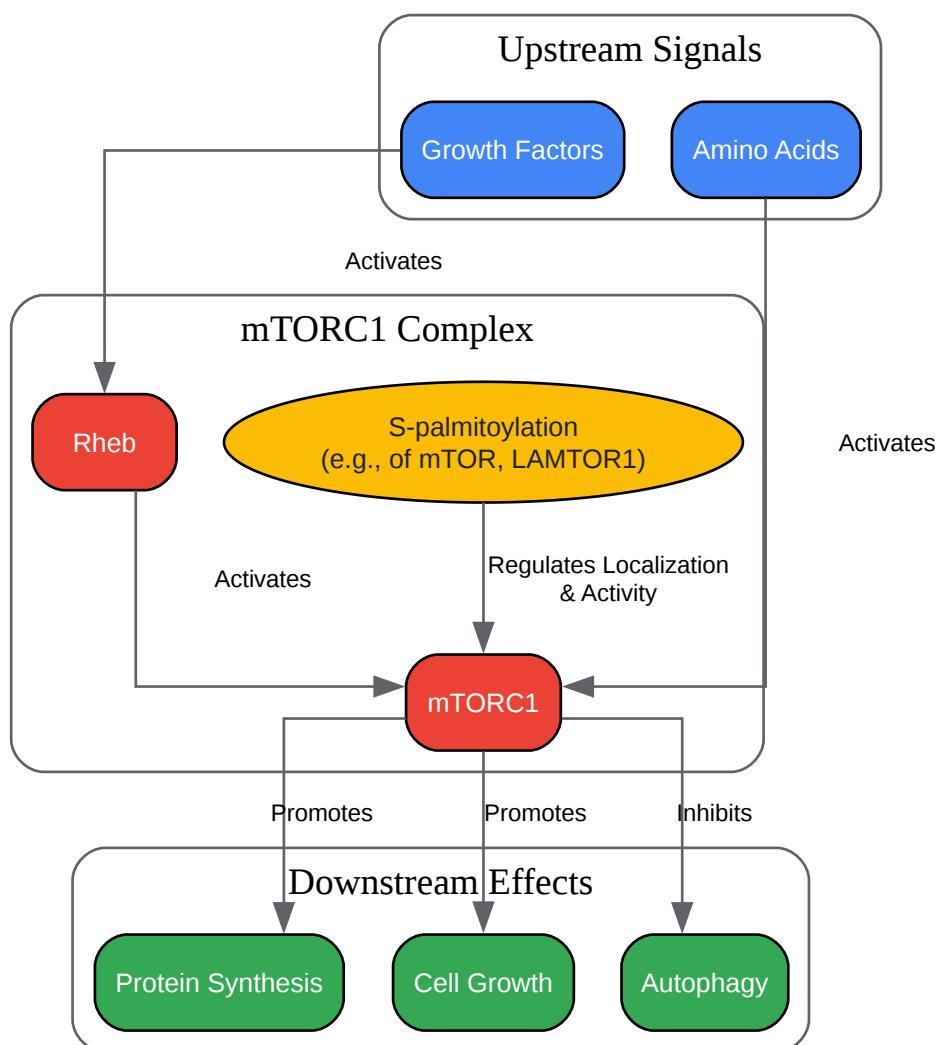
The general experimental workflow for using **Biotin-PEG(4)-SS-Alkyne** in proteomics involves several key steps: metabolic labeling of the target proteome, cell lysis, click chemistry-mediated biotinylation, affinity enrichment of biotinylated proteins, elution of captured proteins, and finally, preparation for and analysis by mass spectrometry.

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General experimental workflow for proteomics using **Biotin-PEG(4)-SS-Alkyne**.

Featured Application: Profiling of Protein S-palmitoylation and its Role in mTOR Signaling

Protein S-palmitoylation is a dynamic and reversible post-translational modification that regulates the membrane association and function of a wide array of proteins. The mTOR (mechanistic Target of Rapamycin) signaling pathway is a critical cellular pathway that integrates signals from growth factors, nutrients, and cellular energy status to control protein synthesis, cell growth, and proliferation. Several key components of the mTOR pathway are known to be regulated by S-palmitoylation, which can influence their subcellular localization and signaling activity.



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